

The Origin and Biological Activity of Yadanzioside C: A Technical Overview

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Compound of Interest

Compound Name: Yadanzioside C

Cat. No.: B15592147

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Abstract

Yadanzioside C, a quassinoid glucoside, is a natural product isolated from the seeds of *Brucea javanica* (L.) Merr., a plant utilized in traditional Chinese medicine. This technical guide provides an in-depth exploration of the origin of **Yadanzioside C**, including its initial discovery and detailed isolation protocols. Furthermore, it summarizes its known biological activities, with a focus on its potential as an antileukemic agent, and delves into the putative signaling pathways it may modulate. This document is intended to serve as a comprehensive resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Introduction

Yadanzioside C belongs to the quassinoid family, a group of bitter, degraded triterpenoids known for their complex structures and diverse biological activities. The primary natural source of **Yadanzioside C** is the seeds of *Brucea javanica* (L.) Merr., a plant belonging to the Simaroubaceae family, which is distributed throughout Southeast Asia and northern Australia[1]. The plant, known as "Ya-dan-zi" in Chinese folklore, has a long history of use in traditional medicine for treating various ailments, including dysentery and malaria[2]. Modern scientific investigation has revealed the presence of numerous bioactive compounds within *Brucea javanica*, with quassinoids being a major focus of research due to their potent cytotoxic and antineoplastic properties.

Discovery and Isolation of Yadanzioside C

Yadanzioside C was first isolated and its structure elucidated in 1985 from the seeds of *Brucea javanica*. It was identified along with a series of other quassinoid glycosides, including yadanziosides A, B, D, E, G, and H[3].

Physicochemical Properties

The fundamental physicochemical properties of **Yadanzioside C** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₃₄ H ₄₆ O ₁₇	[3]
Molecular Weight	726.72 g/mol	[3]
CAS Number	95258-16-5	[4]
Type of Compound	Diterpenoid, Quassinoid Glucoside	[3]
Physical Description	Powder	[3]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]

Experimental Protocol: Extraction and Isolation

The following protocol is a generalized procedure for the extraction and isolation of yadanziosides from the seeds of *Brucea javanica*, based on methods described for related compounds.

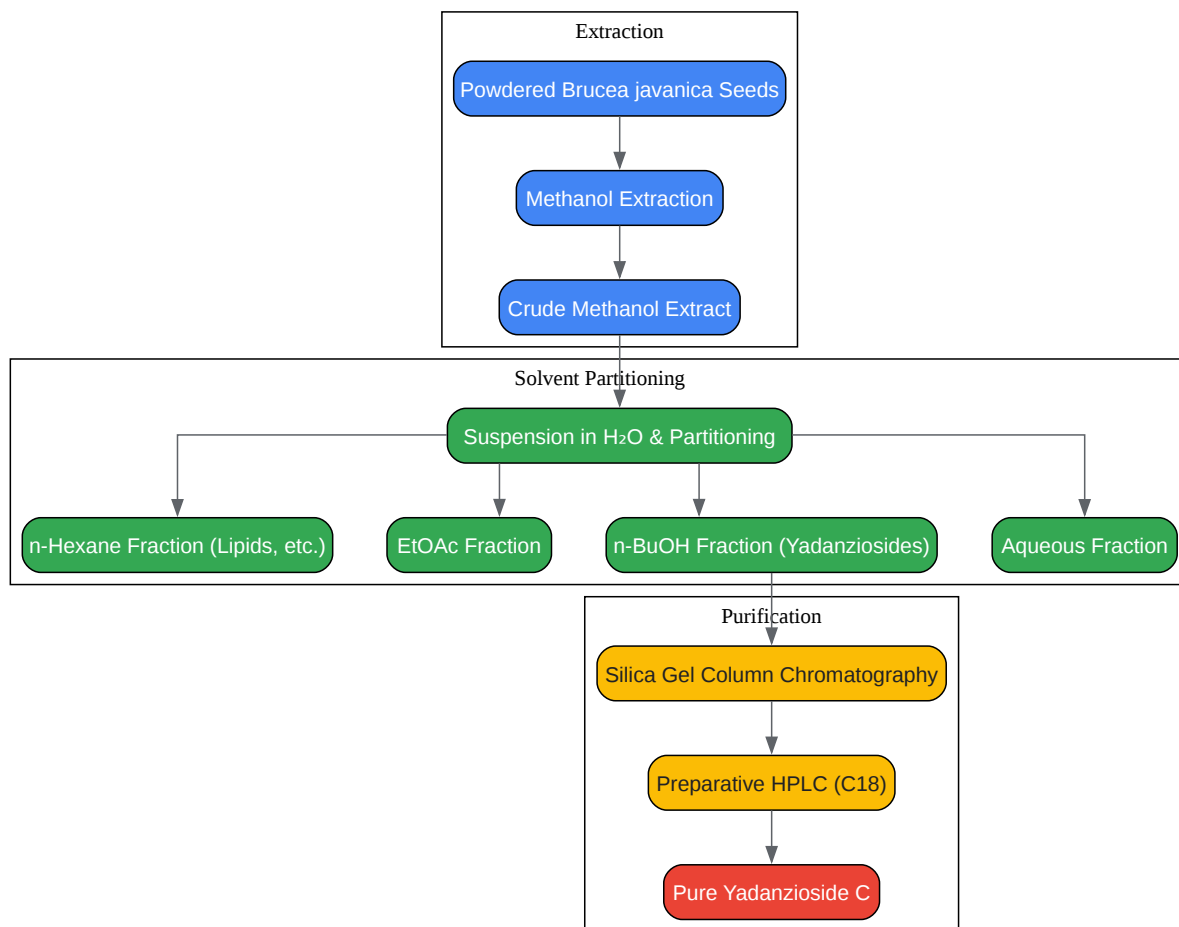
Materials:

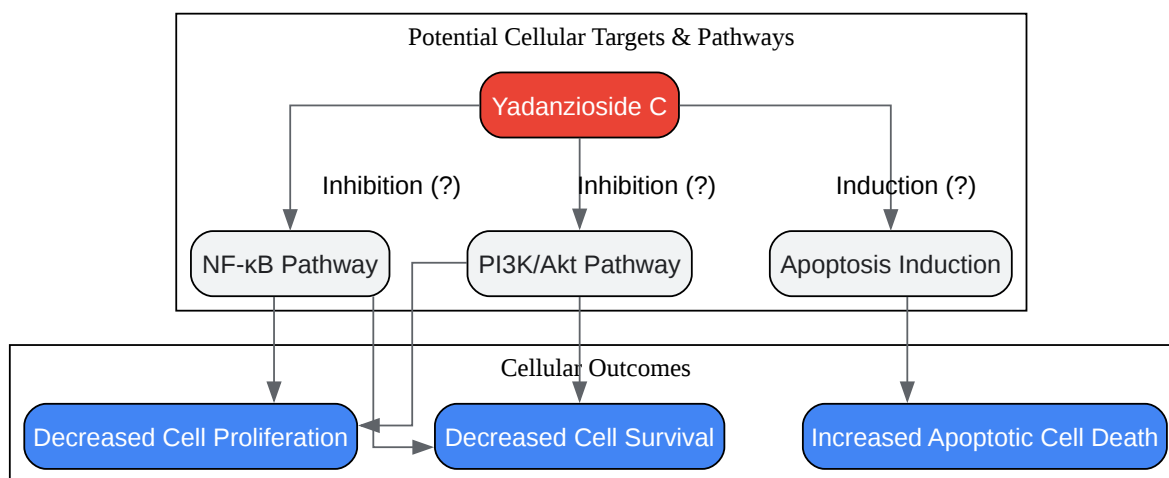
- Dried and powdered seeds of *Brucea javanica*
- Methanol (MeOH)
- n-Hexane

- Ethyl acetate (EtOAc)
- n-Butanol (n-BuOH)
- Water (H₂O)
- Silica gel for column chromatography
- High-Performance Liquid Chromatography (HPLC) system with a C18 column

Procedure:

- **Extraction:** The powdered seeds of *Brucea javanica* are exhaustively extracted with methanol at room temperature. The resulting methanol extract is then concentrated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude methanol extract is suspended in water and successively partitioned with n-hexane, ethyl acetate, and n-butanol to separate compounds based on their polarity. The yadanzioside glycosides, being polar, are typically enriched in the n-butanol fraction.
- **Column Chromatography:** The n-butanol fraction is subjected to silica gel column chromatography, eluting with a gradient of chloroform and methanol. Fractions are collected and monitored by thin-layer chromatography (TLC).
- **Purification:** Fractions containing **Yadanzioside C** are further purified by repeated column chromatography on silica gel and/or preparative HPLC on a C18 column to yield the pure compound.





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References

- 1. A review of Brucea javanica: metabolites, pharmacology and clinical application - PMC [pmc.ncbi.nlm.nih.gov]
- 2. PI3K/Akt/mTOR Signaling Pathway in Blood Malignancies—New Therapeutic Possibilities - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | Major Constituents From Brucea javanica and Their Pharmacological Actions [frontiersin.org]
- 4. The quassinoids bruceines A-M: pharmacology, mechanism of action, synthetic advance, and pharmacokinetics-a review - PubMed [pubmed.ncbi.nlm.nih.gov]
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